

TAK-901 Vehicle and Solubility Guide

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Compound Focus: Tak-901

CAS No.: 934541-31-8

Cat. No.: S548714

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The most consistent information on vehicle preparation for **TAK-901** points to the use of **DMSO** for creating stock solutions.

Aspect	Recommended Specification
Primary Solvent	DMSO [1] [2]
Stock Concentration	10 mM to 93 mg/mL (184.29 mM) in DMSO has been reported [1] [2]
Solubility in DMSO	65 mg/mL (128.80 mM) [1] to 93 mg/mL [2]
Sonication	Recommended to achieve full dissolution [2]
Solubility in Ethanol	< 1 mg/mL (insoluble or slightly soluble) [2]

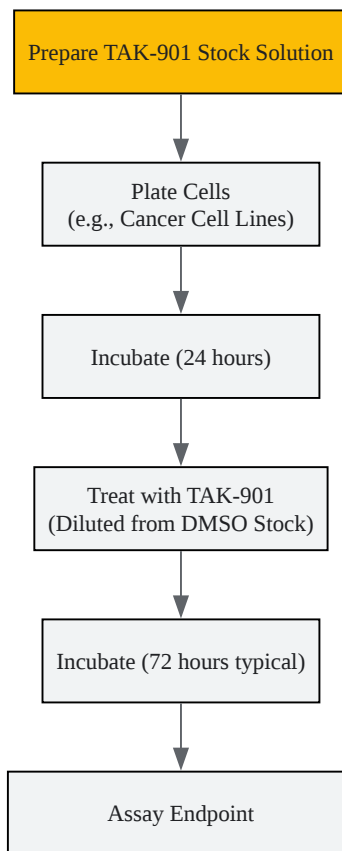
Frequently Asked Questions (FAQs)

Here are answers to common experimental questions based on published studies.

- **Q1: How should I store TAK-901 stock solutions?**
 - **A:** For long-term stability, store stock solutions at **-80°C** and use them within **1-2 years**. Avoid repeated freeze-thaw cycles. When stored at **-20°C**, the solution is stable for about one year [1].

- **Q2: What is a common in-vitro workflow for testing TAK-901?**

- **A:** The diagram below outlines a general cell-based experiment workflow based on multiple studies [3] [4] [5].



Common Assay Endpoints

Cell Viability/Proliferation
(e.g., MTS, BrdU, CellTiter-Glo)

Apoptosis
(e.g., Caspase-3/7 Assay)

Cell Cycle Analysis
(Flow Cytometry)

Biomarker Analysis
(e.g., pHistone H3 by Western Blot)

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- **Q3: What are the reported IC50 values for TAK-901?**
 - **A: TAK-901** is a multi-targeted inhibitor. Its potency against various kinases in biochemical assays is summarized below.

Target	Reported IC50 (nM)	Source / Context
Aurora B	15 [1] [2]	Biochemical assay
Aurora A	21 [1] [2]	Biochemical assay
c-Src	1.3 [2]	Biochemical assay
JAK3	1.2 [2]	Biochemical assay
YES1	< 2.0 [2]	Biochemical assay
FGR	< 2.0 [2]	Biochemical assay
Cellular EC50 (pHistone H3)	160 (in PC3 cells) [1]	Pharmacodynamic marker in cells

- **Q4: How do I handle in-vivo experiments with TAK-901?**
 - **A:** Published in-vivo studies consistently use **intravenous (IV) administration** [1] [6]. Dosing regimens in rodent xenograft models have included 30-40 mg/kg, administered twice daily on 2 consecutive days per week [1] [6].

Troubleshooting Common Issues

- **Problem: Precipitate forms in the stock solution or working dilution.**
 - **Solution:** Ensure you are using fresh, high-quality DMSO. Sonicate the vial as recommended. When diluting the stock solution into aqueous cell culture media, note that DMSO concentrations above 0.1% might be toxic to some cells. A final concentration of 0.1% DMSO is a common starting point for vehicle controls [3] [4].
- **Problem: Lack of expected biological effect in my assay.**
 - **Solution:** Verify the activity of your stock solution by testing it in a known positive control system, such as measuring the suppression of phospho-Histone H3 (Ser10) in a cell line like PC3 or HCT116, which is a well-established biomarker for Aurora B inhibition [1] [6] [5].

- **Problem: High background toxicity in the vehicle control group.**
 - **Solution:** This likely indicates DMSO cytotoxicity. Titrate the DMSO concentration in your vehicle control to find the maximum level that does not affect your cell line's health or assay readout. Ensure the vehicle control is treated identically to the drug-treated groups, including the duration of exposure.

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